

Personal protective equipment for handling Ethyl 4-(cyclopropylamino)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(cyclopropylamino)benzoate

Cat. No.: B053049

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Essential Safety and Handling Guide for Ethyl 4-(cyclopropylamino)benzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Ethyl 4-(cyclopropylamino)benzoate** (CAS No. 112033-48-4). Given the absence of a specific Safety Data Sheet (SDS) for this compound, the following guidance is based on the known hazards of structurally similar compounds, including aminobenzoates and cyclopropylamines.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **Ethyl 4-(cyclopropylamino)benzoate** is not available, related compounds such as Ethyl 4-aminobenzoate and cyclopropylamines present known hazards. Cyclopropylamines can be flammable, toxic, and cause severe skin and eye irritation.^[1] Aromatic amines are often associated with skin sensitization and potential long-term health effects. Therefore, a cautious approach is mandatory.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[2]	Protects against splashes and potential vapors.
Hand Protection	Chemical-resistant, impervious gloves (e.g., PVC, neoprene, or nitrile rubber).[3]	Prevents skin contact. Glove suitability and durability depend on the frequency and duration of use.[3]
Skin and Body Protection	A complete suit protecting against chemicals, or a lab coat with a PVC apron.[2][3] For handling corrosive liquids, trousers should be worn outside of boots.[3]	Provides a barrier against accidental spills and contamination.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[4] If ventilation is inadequate or high concentrations are present, a NIOSH-approved respirator is required.	Minimizes inhalation of dust or vapors.
Footwear	Chemical-resistant safety footwear or gumboots.[3]	Protects feet from spills.

Physical and Chemical Properties

The following data for **Ethyl 4-(cyclopropylamino)benzoate** has been compiled from available chemical databases.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ NO ₂	PubChem[5]
Molecular Weight	205.25 g/mol	PubChem[5]
CAS Number	112033-48-4	PubChem[5]
Computed XLogP3	3.4	PubChem[5]
Hydrogen Bond Donor Count	1	PubChem[5]
Hydrogen Bond Acceptor Count	3	PubChem[5]
Rotatable Bond Count	4	PubChem[5]
Exact Mass	205.110278721 Da	PubChem[5]

Operational Plan: From Receipt to Disposal

A systematic approach is crucial for safely managing **Ethyl 4-(cyclopropylamino)benzoate** in a laboratory setting.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1]
- Keep the container tightly sealed to prevent exposure to moisture and air.
- Store away from incompatible materials such as strong oxidizing agents.

Step 2: Handling and Use

- All handling of **Ethyl 4-(cyclopropylamino)benzoate** should be conducted in a well-ventilated chemical fume hood.[4]
- Wear the appropriate PPE as detailed in the table above.

- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.

Step 3: Spill Management

- In case of a spill, evacuate unnecessary personnel from the area.
- Remove all sources of ignition.[\[1\]](#)
- For liquid spills, contain the spillage and collect it with an electrically protected vacuum cleaner or by wet-brushing.[\[2\]](#)
- For solid spills, sweep or shovel the material into a suitable, labeled container for disposal.[\[1\]](#)
- Ensure the cleanup area is well-ventilated.

Step 4: First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

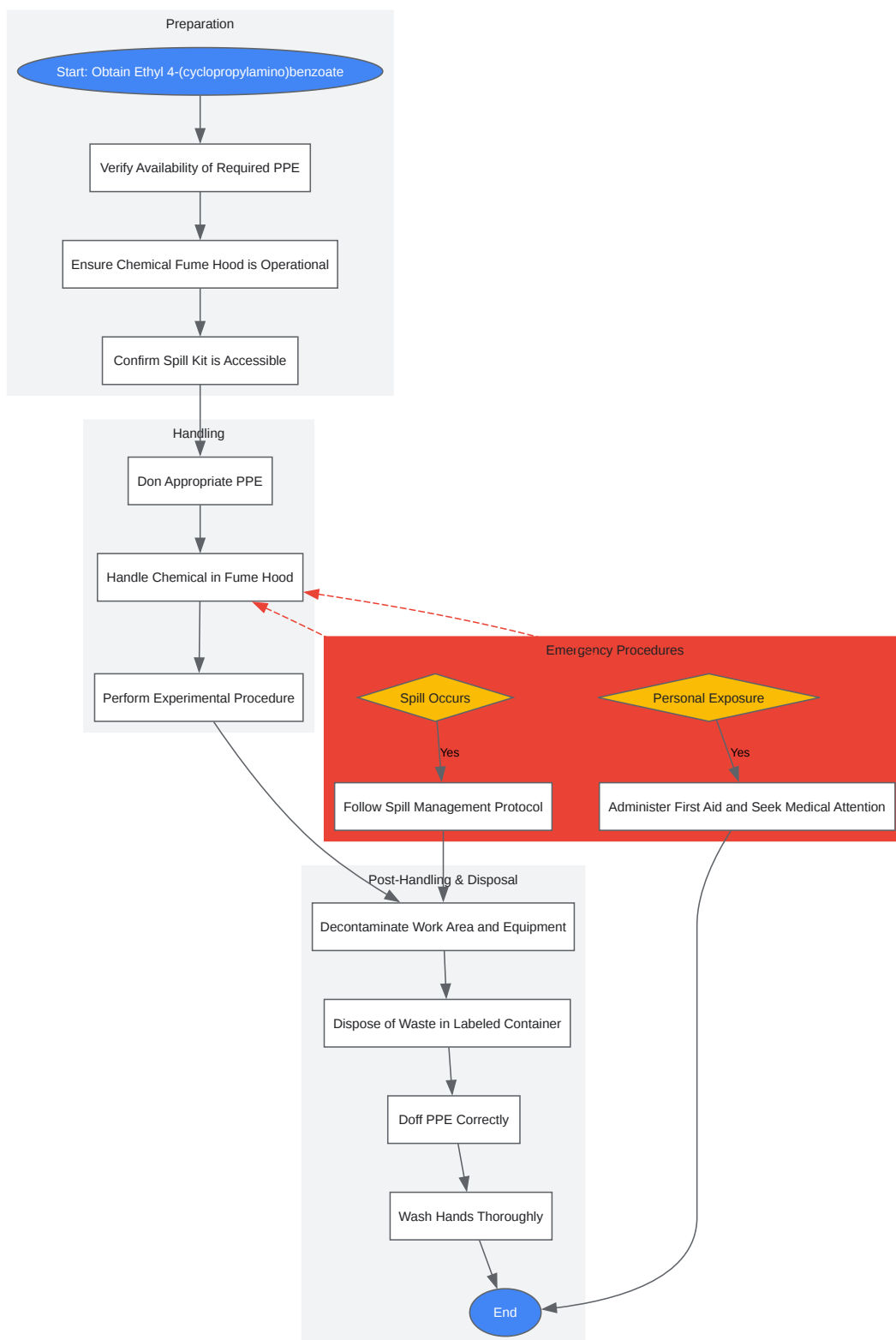
- Dispose of waste **Ethyl 4-(cyclopropylamino)benzoate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Waste should be placed in a labeled, sealed container.
- It is recommended to use a licensed professional waste disposal service.

Safe Handling Workflow

The following diagram illustrates the key decision points and procedures for the safe handling of **Ethyl 4-(cyclopropylamino)benzoate**.

Safe Handling Workflow for Ethyl 4-(cyclopropylamino)benzoate

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Ethyl 4-(cyclopropylamino)benzoate**.

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